

# Navigating the Safe Disposal of Hpk1-IN-21: A Procedural Guide

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## Compound of Interest

Compound Name: *Hpk1-IN-21*

Cat. No.: *B12410474*

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For researchers and scientists in the field of drug development, the proper handling and disposal of potent small molecule inhibitors like **Hpk1-IN-21** is a critical component of laboratory safety and regulatory compliance. While a specific Safety Data Sheet (SDS) for **Hpk1-IN-21** is not readily available in public domains, this guide provides a comprehensive set of procedures based on established best practices for the disposal of potent kinase inhibitors and hazardous chemical waste.

## I. Understanding Hpk1-IN-21: Key Characteristics

**Hpk1-IN-21** is a potent, orally active inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Its characteristics necessitate careful handling to minimize exposure and ensure environmental safety.

Property	Value	Source
Molecular Formula	C22H25ClFN5O2	[1]
Molecular Weight	445.92 g/mol	[1]
Target	HPK1 Kinase	[1]
Potency	Ki = 0.8 nM	[1]
Form	Typically a powder	[2]
Storage	Powder: -20°C for 2 years. In DMSO: -80°C for 6 months.	[2]

## II. Guiding Principles for Disposal

Given the biological potency of **Hpk1-IN-21**, all materials contaminated with this compound should be treated as hazardous chemical waste. The primary goal is to prevent its release into the environment and to ensure the safety of all laboratory personnel. Under no circumstances should **Hpk1-IN-21** or its contaminated materials be disposed of down the drain or in regular trash.[3]

## III. Step-by-Step Disposal Procedures

The following procedures outline the recommended steps for the safe disposal of **Hpk1-IN-21** and associated waste.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves, when handling **Hpk1-IN-21** in any form (powder or solution).

### 2. Segregation of Waste:

- Designate a specific, clearly labeled hazardous waste container for all **Hpk1-IN-21** waste.
- Do not mix **Hpk1-IN-21** waste with other types of waste unless your institution's Environmental Health and Safety (EHS) office provides specific instructions to do so.

Incompatible wastes can react dangerously.[4]

### 3. Disposal of Unused or Expired **Hpk1-IN-21**:

- Solid (Powder): If you have unused or expired **Hpk1-IN-21** in its original container, it should be disposed of as hazardous chemical waste. Ensure the container is securely sealed and properly labeled.
- Solutions: Solutions containing **Hpk1-IN-21** (e.g., in DMSO) must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not attempt to evaporate the solvent in a fume hood as a means of disposal.[3]

### 4. Disposal of Contaminated Materials:

- Sharps: Needles, syringes, and other sharps contaminated with **Hpk1-IN-21** should be placed in a designated, puncture-resistant sharps container for chemically contaminated sharps.[5]
- Solid Waste: Pipette tips, tubes, gloves, and other disposable lab supplies that have come into contact with **Hpk1-IN-21** should be collected in a designated hazardous waste bag or container.
- Glassware: Reusable glassware should be decontaminated. A common procedure is to rinse the glassware with a suitable solvent (one that dissolves **Hpk1-IN-21** and is miscible with a deactivating solution, if used) and collect the rinsate as hazardous waste. Following this, wash the glassware thoroughly with soap and water.

### 5. Decontamination of Work Surfaces:

- After handling **Hpk1-IN-21**, decontaminate the work area (e.g., fume hood, benchtop) by wiping it down with a cleaning agent known to be effective for similar compounds, as recommended by your institution's safety protocols. Collect all cleaning materials (e.g., paper towels) as hazardous waste.

### 6. Labeling and Storage of Waste:

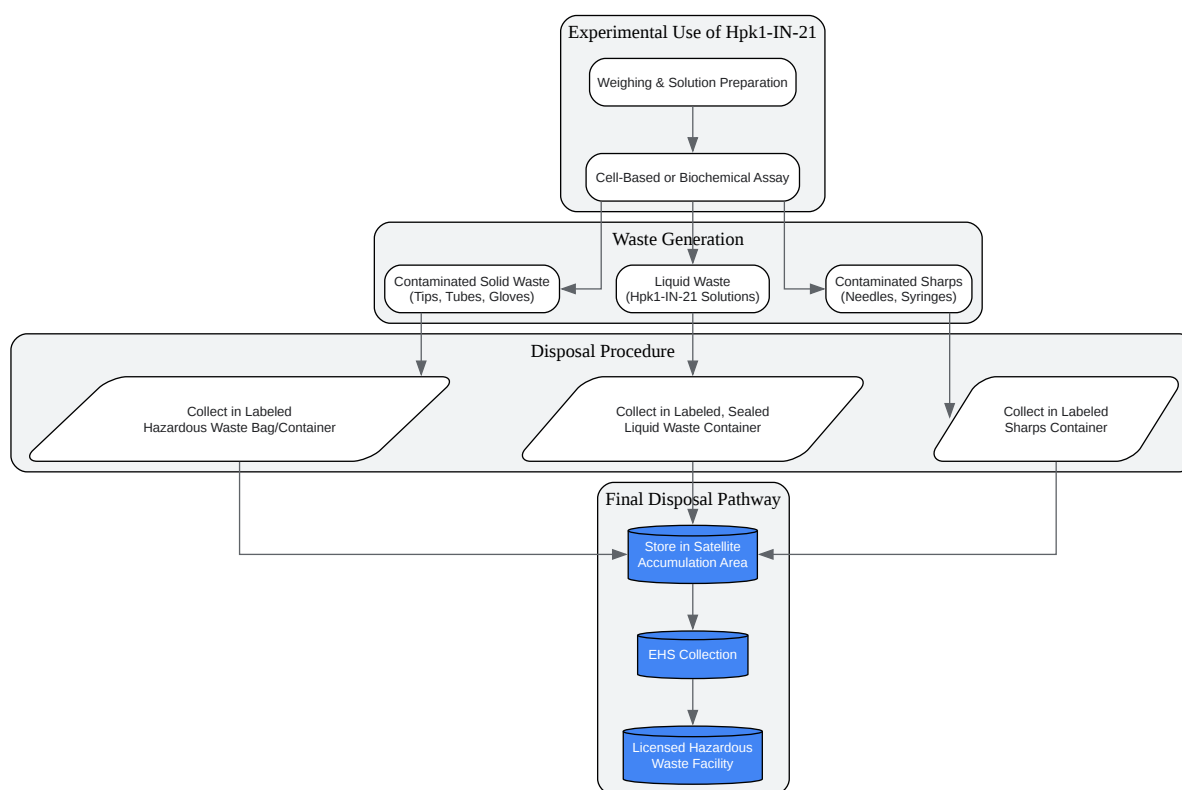
- All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Hpk1-IN-21**".
- Keep waste containers securely sealed except when adding waste.[3]
- Store the waste in a designated satellite accumulation area until it is collected by your institution's EHS personnel.[4]

#### 7. Final Disposal:

- Your institution's EHS office will be responsible for the final disposal of the collected hazardous waste in accordance with federal, state, and local regulations.

## IV. Experimental Workflow and Disposal Pathway

The following diagram illustrates the logical flow from experimental use to the final disposal of **Hpk1-IN-21** and its associated waste materials.



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Disposal workflow for **Hpk1-IN-21**.

Disclaimer: The information provided here is based on general laboratory safety principles for handling potent chemical compounds. It is not a substitute for a formal Safety Data Sheet. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with all applicable regulations.

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